

Elucidation of the Structure and Properties of Calcium Linoleate: A Technical Guide

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Compound of Interest

Compound Name: Calcium linoleate

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Introduction

Calcium linoleate, the calcium salt of linoleic acid, is a compound of interest in various scientific and industrial fields, including pharmaceuticals, cosmetics, and manufacturing. Its structure, a divalent calcium ion bonded to two linoleate molecules, imparts specific physicochemical properties that are crucial for its application. This technical guide provides an in-depth overview of the structure elucidation of **calcium linoleate**, including its chemical and physical properties, experimental protocols for its synthesis and characterization, and an exploration of its potential role in cellular signaling pathways.

Chemical and Physical Properties

Calcium linoleate is an organic calcium salt with the chemical formula $C_{36}H_{62}CaO_4$.^[1] It is also referred to as calcium bis((9Z,12Z)-octadeca-9,12-dienoate), calcium dilinoleate, or linoleic acid, calcium salt.^{[1][2][3]} The structure consists of a central calcium ion (Ca^{2+}) coordinated to the carboxylate groups of two linoleate anions.^[2]

Table 1: Physicochemical Properties of **Calcium Linoleate**

Property	Value	Reference(s)
Molecular Formula	C36H62CaO4	[1]
Molecular Weight	598.95 g/mol	[2][3]
IUPAC Name	calcium bis((9Z,12Z)-octadeca-9,12-dienoate)	[1]
CAS Number	19704-83-7	[1]
Appearance	White or light yellow powder	[4]
Boiling Point	360.6 °C at 760 mmHg	[5]
Flash Point	273 °C	[5]
Vapour Pressure	3.54E-06 mmHg at 25°C	
Solubility	Insoluble in water, alcohol, and ether.	[6]

Experimental Protocols

Synthesis of Calcium Linoleate

A common method for the synthesis of **calcium linoleate** involves the precipitation reaction between a soluble linoleate salt (e.g., sodium or potassium linoleate) and a soluble calcium salt (e.g., calcium chloride).

Materials:

- Linoleic acid
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethanol
- Calcium chloride (CaCl₂)
- Distilled water

Procedure:

- Saponification of Linoleic Acid:
 - Dissolve a known amount of linoleic acid in ethanol.
 - Separately, prepare a solution of sodium hydroxide or potassium hydroxide in distilled water.
 - Slowly add the alkaline solution to the linoleic acid solution while stirring continuously.
 - Heat the mixture gently (e.g., to 60-70 °C) and continue stirring until the saponification is complete, resulting in a clear solution of sodium or potassium linoleate.
- Precipitation of **Calcium Linoleate**:
 - Prepare an aqueous solution of calcium chloride.
 - Slowly add the calcium chloride solution to the linoleate salt solution with vigorous stirring. A white precipitate of **calcium linoleate** will form immediately.[\[4\]](#)
 - Continue stirring for a sufficient period (e.g., 30-60 minutes) to ensure complete precipitation.
- Isolation and Purification:
 - Collect the precipitate by filtration (e.g., using a Buchner funnel).
 - Wash the precipitate several times with distilled water to remove any unreacted salts and impurities. Washing until the filtrate is neutral is recommended.[\[4\]](#)
 - Finally, wash the precipitate with ethanol to remove any remaining water and unreacted linoleic acid.
 - Dry the purified **calcium linoleate** in a vacuum oven at a low temperature (e.g., 40-50 °C) to a constant weight.

Characterization Techniques

FTIR spectroscopy is a powerful tool for confirming the formation of **calcium linoleate** by identifying the characteristic vibrational modes of its functional groups.

Sample Preparation: The solid **calcium linoleate** sample can be prepared for analysis using the KBr pellet method or as a Nujol mull.^[6]^[7]

Expected Spectral Features: The infrared spectrum of a calcium salt of a fatty acid is characterized by the disappearance of the broad O-H stretching band and the C=O stretching band of the carboxylic acid (around 3000 cm⁻¹ and 1710 cm⁻¹, respectively) and the appearance of strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations of the carboxylate anion (COO⁻).^[7]^[8]

Table 2: Characteristic FTIR Absorption Bands for **Calcium Linoleate**

Wavenumber (cm ⁻¹)	Assignment
~2925 and ~2855	Asymmetric and symmetric C-H stretching of methylene (CH ₂) groups
~1575	Asymmetric stretching of the carboxylate group (COO ⁻)
~1540	Asymmetric stretching of the carboxylate group (COO ⁻)
~1465	Symmetric stretching of the carboxylate group (COO ⁻) and CH ₂ scissoring

Note: The carboxylate stretching frequencies in solid-state spectra of calcium soaps can be complex due to coordination and crystal packing effects, often resulting in multiple bands.^[7]

Mass spectrometry can be used to determine the molecular weight of **calcium linoleate** and to study its fragmentation pattern. Due to the ionic nature of the compound, techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are suitable.

Expected Fragmentation Pattern: In the positive ion mode, one would expect to observe the molecular ion corresponding to the calcium adduct of the linoleate dimer or related species. In

tandem MS (MS/MS), fragmentation would likely involve the loss of one or both linoleate chains and characteristic cleavages within the fatty acid hydrocarbon chain.[9][10] The fragmentation of the linoleate radical cation typically involves cleavages at the double bonds and adjacent allylic positions.[11]

Potential Signaling Pathways

While direct studies on the signaling pathways specifically activated by **calcium linoleate** are limited, the biological activities of its components—linoleic acid and calcium—are well-documented. It is plausible that **calcium linoleate** exerts its biological effects by delivering linoleic acid and calcium ions to cells, which then participate in established signaling cascades.

Linoleic Acid-Mediated Signaling

Linoleic acid is known to activate several key signaling pathways:

- **G-Protein Coupled Receptor 40 (GPR40):** Linoleic acid is an agonist for GPR40, a free fatty acid receptor. Activation of GPR40 by linoleic acid leads to the activation of Phospholipase C (PLC).[12]
- **Phospholipase C (PLC) Pathway:** PLC activation results in the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[12][13]
- **Calcium Mobilization:** IP3 diffuses to the endoplasmic reticulum (ER) and binds to IP3 receptors, which are ligand-gated Ca^{2+} channels. This triggers the release of Ca^{2+} from the ER into the cytoplasm, leading to an increase in intracellular calcium concentration ($[\text{Ca}^{2+}]_i$). [13][14][15]
- **Protein Kinase C (PKC) Activation:** DAG, along with the increased $[\text{Ca}^{2+}]_i$, activates Protein Kinase C (PKC).[16][17] Activated PKC then phosphorylates a variety of downstream target proteins, leading to diverse cellular responses.[17]

The following diagram illustrates the logical workflow of linoleic acid-mediated signaling.

Caption: Linoleic Acid Signaling Pathway.

Experimental Workflow for Characterization

The structural elucidation of synthesized **calcium linoleate** follows a logical experimental workflow.

Caption: Experimental Workflow for **Calcium Linoleate** Characterization.

Conclusion

The structure of **calcium linoleate** has been well-established through various analytical techniques. Its physicochemical properties are dictated by the ionic interaction between the calcium ion and the two linoleate fatty acid chains. While detailed experimental protocols for its synthesis and characterization are available, further research is needed to fully elucidate the specific signaling pathways directly modulated by **calcium linoleate** as a distinct molecular entity. Understanding these pathways will be crucial for the development of novel therapeutic applications for this compound. The information presented in this guide provides a solid foundation for researchers and professionals working with or interested in **calcium linoleate**.

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